

What are the chemical properties of Tetrapropylammonium bromide

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Compound of Interest

Compound Name: Tetrapropylammonium

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An In-depth Technical Guide to the Chemical Properties of **Tetrapropylammonium** Bromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrapropylammonium bromide (TPABr), a quaternary ammonium salt, is a versatile compound utilized across various scientific and industrial domains. Its applications range from a phase transfer catalyst in pharmaceutical and agrochemical synthesis to a structure-directing agent in the synthesis of zeolites.[1][2][3] This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its safety and handling procedures, tailored for a technical audience.

Chemical and Physical Properties

Tetrapropylammonium bromide is a white to off-white crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.[4][5][6] This property necessitates storage in a cool, dry, and well-ventilated area.[2] It is known to be incompatible with strong oxidizing agents.[6][7]

Quantitative Physicochemical Data

The following tables summarize the key quantitative properties of **Tetrapropylammonium** bromide.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₈ BrN	[2][4][8]
Molecular Weight	266.26 - 266.27 g/mol	[2][4][9]
Appearance	White to off-white crystalline solid/powder	[1][4][5]
Melting Point	265 - 274 °C (518 °F)	[1][6][9]
Decomposition Temp.	518 °F (~270 °C)	[9]
Solubility in Water	≥ 100 mg/mL at 21.5 °C; 100 g/L	[4][7][10]
pH (100 g/L solution)	5 - 7	[6]
Sensitivity	Hygroscopic	[2][6]

Table 2: Structural and Spectroscopic Data

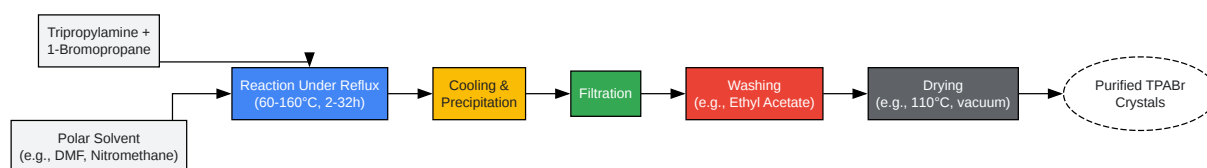
Property	Value	Source(s)
Exact Mass	265.14051 Da	[4][11]
Monoisotopic Mass	265.14051 Da	[4][11]
Topological Polar Surface Area	0 Å ²	[4][11]
Crystal System	Tetragonal	[4]
Space Group	I -4	[4]
Lattice Parameters	a = 8.2048 Å, b = 8.2048 Å, c = 10.7389 Å	[4]
α = 90°, β = 90°, γ = 90°	[4]	

Synthesis and Purification

The primary method for synthesizing **Tetrapropylammonium** bromide is the quaternization of tripropylamine with propyl bromide.

Synthesis Workflow

The general workflow for the synthesis of TPABr involves the reaction of the precursors in a suitable solvent, followed by isolation and purification of the product.



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Caption: General workflow for the synthesis of **Tetrapropylammonium** bromide.

Experimental Protocol: Synthesis

This protocol is a generalized procedure based on common literature methods.[12][13]

- **Reaction Setup:** To a pressure kettle or a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add tripropylamine, 1-bromopropane, and a polar solvent (e.g., dimethylformamide).[13][14] The reaction can be carried out with or without a solvent.
- **Reaction Conditions:** Heat the mixture with stirring to a temperature between 60°C and 160°C.[12][13] The optimal temperature is often between 100°C and 130°C.[13] Maintain the reaction for a period ranging from 2 to 32 hours.[13][15]
- **Product Isolation:** After the reaction period, cool the mixture. The **Tetrapropylammonium** bromide product, which is a solid, will precipitate from the solution.[13]
- **Filtration and Washing:** Filter the solid product from the reaction mixture. Wash the collected crystals 2-3 times with a suitable organic solvent, such as ethyl acetate, to remove unreacted

starting materials and byproducts.[14]

- Drying: Dry the purified product in an oven, preferably under reduced pressure, at a temperature around 110°C to remove residual solvents.[6]

Experimental Protocol: Purification

For high-purity applications, recrystallization is recommended.[6]

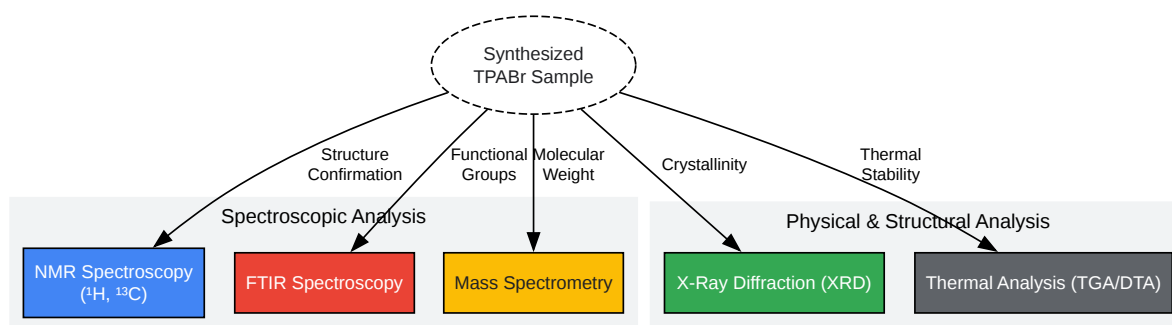
- Dissolution: Dissolve the crude TPABr in a minimal amount of a suitable hot solvent or solvent mixture, such as ethyl acetate/ethanol (9:1), acetone, or methanol.
- Crystallization: Allow the solution to cool slowly to room temperature, then potentially cool further in an ice bath to induce crystallization.
- Collection: Collect the crystals by filtration.
- Drying: Dry the crystals under vacuum at an elevated temperature (e.g., 110°C).[6]

Analytical Characterization

A suite of analytical techniques is employed to confirm the identity and purity of synthesized **Tetrapropylammonium** bromide.

Characterization Workflow

The following diagram illustrates the typical analytical workflow for TPABr.



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Caption: Standard analytical techniques for TPABr characterization.

Experimental Protocols: Characterization

3.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To confirm the molecular structure.
- Protocol:
 - Prepare the sample by dissolving a small amount of TPABr (e.g., ~40 mg) in a deuterated solvent (e.g., 0.5 mL CDCl₃ or DMSO-d₆) in an NMR tube.[16][17]
 - Acquire ¹H and ¹³C NMR spectra using a standard NMR spectrometer (e.g., 400 or 500 MHz).[16][17]
 - Expected ¹H NMR Shifts (in CDCl₃): Signals corresponding to the three different protons of the propyl chains are typically observed: a triplet around 1.0-1.1 ppm (-CH₃), a multiplet around 1.7-1.8 ppm (-CH₂-), and a multiplet around 3.3-3.4 ppm (N-CH₂-).[16]
 - Expected ¹³C NMR Shifts: Signals for the three distinct carbons of the propyl chains are expected.

3.2.2 Fourier-Transform Infrared (FTIR) Spectroscopy

- Purpose: To identify characteristic functional groups and bond vibrations.
- Protocol:
 - Prepare the sample as a KBr pellet or as a Nujol mull.[\[18\]](#)
 - Acquire the spectrum over the range of 4000-400 cm^{-1} .
 - Expected Peaks: Look for C-H stretching vibrations of the CH_2 and CH_3 groups (~ 2878 - 2937 cm^{-1}), bending deformations (~ 1377 - 1470 cm^{-1}), and C-N stretching modes ($\sim 1041 \text{ cm}^{-1}$).[\[19\]](#)

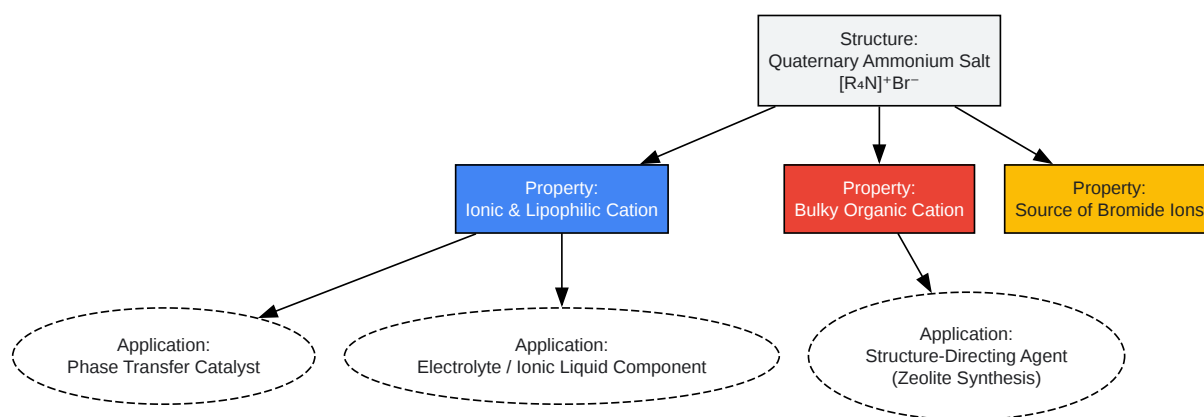
Safety and Handling

Tetrapropylammonium bromide requires careful handling due to its potential health effects.

- Hazards: The compound is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.[\[4\]](#)[\[7\]](#) In sensitized individuals, it may cause severe allergic reactions.[\[7\]](#) When heated to decomposition, it can emit toxic fumes including nitrogen oxides (NO_x) and hydrogen bromide gas.[\[9\]](#)[\[20\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat. Use in a well-ventilated area or under a fume hood.[\[20\]](#)[\[21\]](#)[\[22\]](#)
- Spill Cleanup: For small spills, dampen the solid material with water and transfer it to a suitable container. Use absorbent paper dampened with water to clean up any remaining residue. Seal all contaminated materials in a vapor-tight plastic bag for disposal. Wash the contaminated surface with soap and water.[\[7\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials like strong oxidizing agents. Keep containers tightly sealed to protect from moisture due to its hygroscopic nature.[\[2\]](#)

Key Applications and Logical Relationships

The chemical nature of TPABr dictates its primary applications.



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Caption: Relationship between TPABr's structure, properties, and applications.

Its structure as a quaternary ammonium salt with four propyl groups gives the cation both ionic character and significant lipophilicity. This dual nature allows it to act as a phase transfer catalyst, shuttling anions from an aqueous phase to an organic phase to facilitate reactions.^[1]^[3] The specific size and shape of the **tetrapropylammonium** cation allow it to function as a template or structure-directing agent in the hydrothermal synthesis of microporous materials like zeolites.^[3]^[12]

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